

# An In-depth Technical Guide to the Chemical and Physical Properties of Octadecane

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## Compound of Interest

Compound Name: Octadecane

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## Introduction

**Octadecane** (n-octadecane) is a straight-chain alkane with the chemical formula  $C_{18}H_{38}$ . As a long-chain saturated hydrocarbon, it is a white, waxy solid at room temperature.[1][2][3]

**Octadecane** is of significant interest in various scientific and industrial fields due to its well-defined physical properties. It serves as a model compound for studying the behavior of long-chain alkanes, a calibration standard in analytical chemistry, and a key component in the formulation of phase-change materials (PCMs) for thermal energy storage.[4][5] Its chemical inertness and hydrophobicity also make it relevant in materials science, lubricant technology, and as a component in complex organic mixtures.[6] This guide provides a comprehensive overview of the core chemical and physical properties of **octadecane**, detailed experimental protocols for their determination, and logical diagrams to illustrate key concepts.

## Chemical and Physical Properties of Octadecane

The properties of **octadecane** have been extensively studied and are summarized in the tables below for easy reference.

### Table 1: General and Identification Properties

Property	Value	Source(s)
IUPAC Name	octadecane	[7]
Molecular Formula	C <sub>18</sub> H <sub>38</sub>	[7][8]
CAS Number	593-45-3	[9][7]
Molecular Weight	254.49 g/mol	[7][8][10]
Appearance	White crystals or powder; waxy solid	[1][4][11]
Odor	Odorless or fuel-like	[1][7]

**Table 2: Thermophysical Properties**

Property	Value	Conditions	Source(s)
Melting Point	28 to 30 °C (301 to 303 K)	Ambient Pressure	[1][3]
Boiling Point	317 °C (590 K)	760 mmHg	[1][9]
Density	0.777 g/mL	at 25 °C	[1][9][12]
Vapor Pressure	1 mmHg	at 119 °C	[1][12]
3.41 x 10 <sup>-4</sup> mmHg	at 25 °C	[7]	
Vapor Density	8.8 (vs. air)	[12]	
Latent Heat of Fusion	~244 J/g	[13][14]	
Kinematic Viscosity	4.03 mm <sup>2</sup> /s	[15]	

**Table 3: Solubility and Partitioning Properties**

Property	Value / Description	Source(s)
Water Solubility	Insoluble (<0.0001 g/L)	[4][10]
Solubility in Organic Solvents	Soluble in nonpolar solvents like hexane, benzene, toluene, ether, and chloroform. Slightly soluble in ethanol.	[4][9][7]
LogP (Octanol/Water Partition Coefficient)	9.3	[7][10]

**Table 4: Optical and Safety Properties**

Property	Value	Conditions	Source(s)
Refractive Index (n <sub>D</sub> )	1.4390	at 20 °C	[1][7]
Flash Point	165 - 166 °C (438 - 439 K)	Closed Cup	[1][12][16]
Autoignition Temperature	235 °C (508 K)	[1][15]	

## Experimental Protocols

Accurate determination of **octadecane**'s physical properties is crucial for its application. Standardized methods are employed to ensure reproducibility and comparability of data. Below are detailed methodologies for key experiments.

### Determination of Melting Point and Latent Heat of Fusion via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a primary technique for characterizing the thermal properties of PCMs like **octadecane**. It measures the difference in heat flow between a sample and a reference as a function of temperature.

Methodology:

- Sample Preparation: Weigh 5 to 15 mg of 99%+ purity **octadecane** into an aluminum DSC pan. Hermetically seal the pan using a crimper to prevent mass loss during heating.[\[14\]](#)
- Instrument Setup: Place the sealed sample pan and an empty, sealed reference pan into the DSC cell. Purge the cell with an inert gas, such as nitrogen, at a flow rate of 20-50 cm<sup>3</sup>/min to prevent oxidation.[\[14\]](#)
- Thermal History Erasure: To ensure a uniform crystalline structure, subject the sample to a heat/cool/heat cycle. For **octadecane**, a typical cycle would be heating from room temperature to 60°C, cooling to -20°C, and then reheating to 60°C, all at a controlled rate (e.g., 20°C/min).[\[14\]](#)
- Data Acquisition: Perform a final heating scan at a controlled rate (e.g., 10°C/min) over the temperature range of interest (e.g., 0°C to 50°C). Record the heat flow versus temperature.
- Data Analysis:
  - Melting Point (T<sub>m</sub>): Determined as the onset temperature of the endothermic melting peak on the resulting thermogram.[\[14\]](#)[\[17\]](#)
  - Latent Heat of Fusion (ΔH<sub>fusion</sub>): Calculated by integrating the area under the melting peak. The instrument software typically performs this calculation automatically.[\[14\]](#)

## Determination of Boiling Point via Distillation (ASTM D86)

This method determines the boiling range characteristics of petroleum products by batch distillation.[\[9\]](#)[\[12\]](#)

### Methodology:

- Apparatus Setup: Assemble the distillation apparatus, which consists of a distillation flask, a condenser, a temperature sensor, and a graduated receiving cylinder.
- Sample Measurement: Place a 100 mL sample of **octadecane** into the distillation flask.

- Distillation: Heat the flask at a controlled rate. Vapors are generated, pass through the condenser, and the condensate is collected in the receiving cylinder.[\[18\]](#)
- Temperature Recording: Record the temperature at the initial boiling point (the moment the first drop of condensate falls from the condenser) and throughout the distillation process as the volume of condensate increases.[\[18\]](#)
- Boiling Point Determination: The temperature at which the liquid actively boils under atmospheric pressure is recorded as the boiling point. The data can be presented as a distillation curve of temperature versus volume recovered.[\[9\]](#)

## Determination of Density (ASTM D4052)

This standard test method uses a digital density meter based on the oscillating U-tube principle.[\[7\]](#)[\[8\]](#)

Methodology:

- Calibration: Calibrate the instrument with two reference standards of known density, typically dry air and high-purity water.
- Sample Injection: Introduce a small volume (1-2 mL) of liquid **octadecane** (heated above its melting point) into the thermostatted glass U-tube of the density meter.[\[19\]](#)
- Measurement: The instrument electronically excites the U-tube, causing it to oscillate. The oscillation period is precisely measured. This period is directly related to the mass, and therefore the density, of the liquid in the tube.[\[19\]](#)
- Calculation: The instrument's software automatically calculates the density of the sample based on the oscillation period and the calibration data. The measurement is typically performed at a controlled temperature, such as 25°C.

## Determination of Flash Point (ASTM D93)

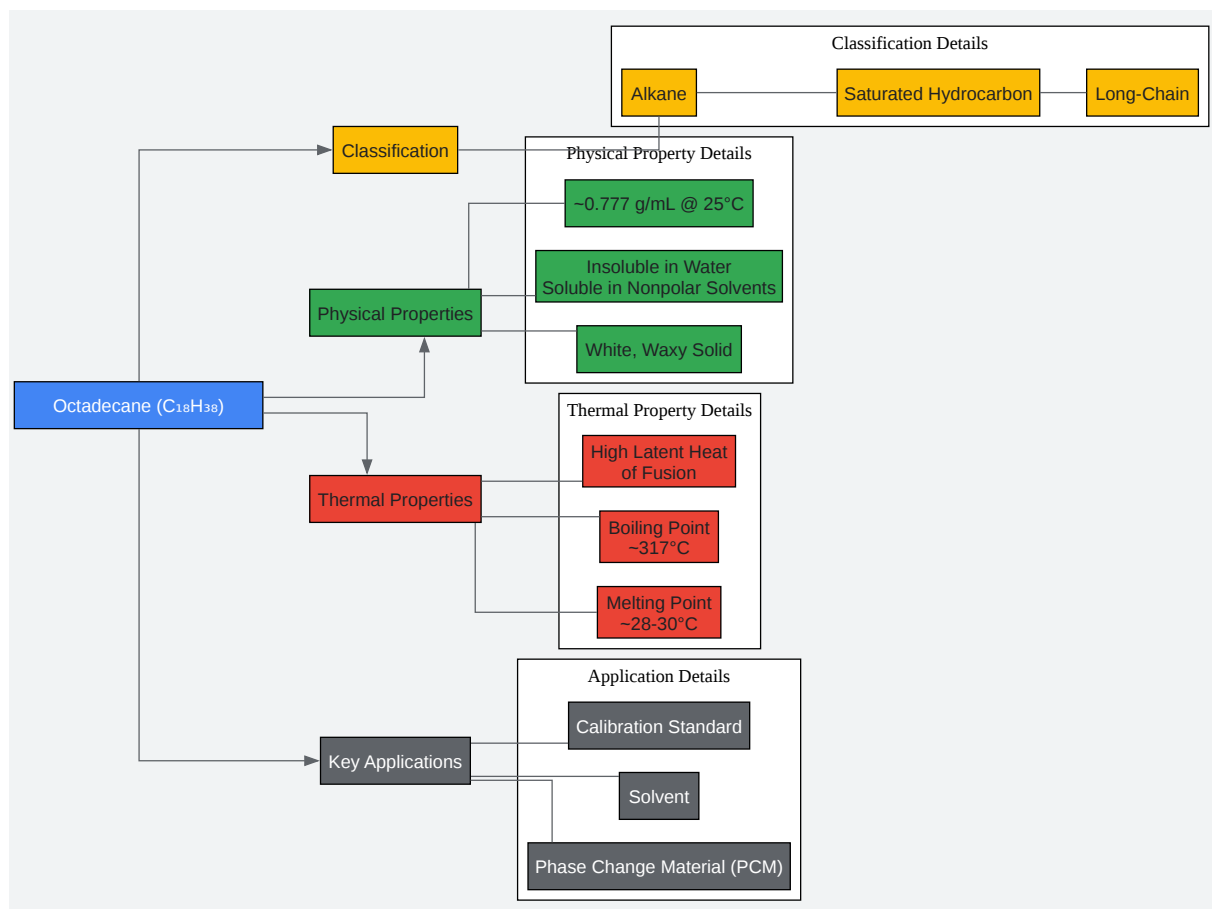
The Pensky-Martens closed-cup test is used to determine the flash point of combustible liquids like **octadecane**.[\[1\]](#)[\[4\]](#)[\[16\]](#)

Methodology:

- Sample Preparation: Fill the brass test cup of the apparatus with **octadecane** to the specified mark.
- Heating and Stirring: Heat the sample at a slow, constant rate. A stirrer ensures temperature uniformity. For **octadecane**, Procedure A of the standard is applicable.[\[1\]](#)[\[4\]](#)
- Ignition Test: At regular temperature intervals, apply an ignition source (a small flame) into the vapor space above the liquid through an opening in the cup's lid.[\[16\]](#)
- Flash Point Determination: The flash point is the lowest temperature, corrected to a barometric pressure of 101.3 kPa, at which the application of the ignition source causes the vapors above the sample to ignite briefly (flash).[\[2\]](#)[\[16\]](#)

## Visualizations

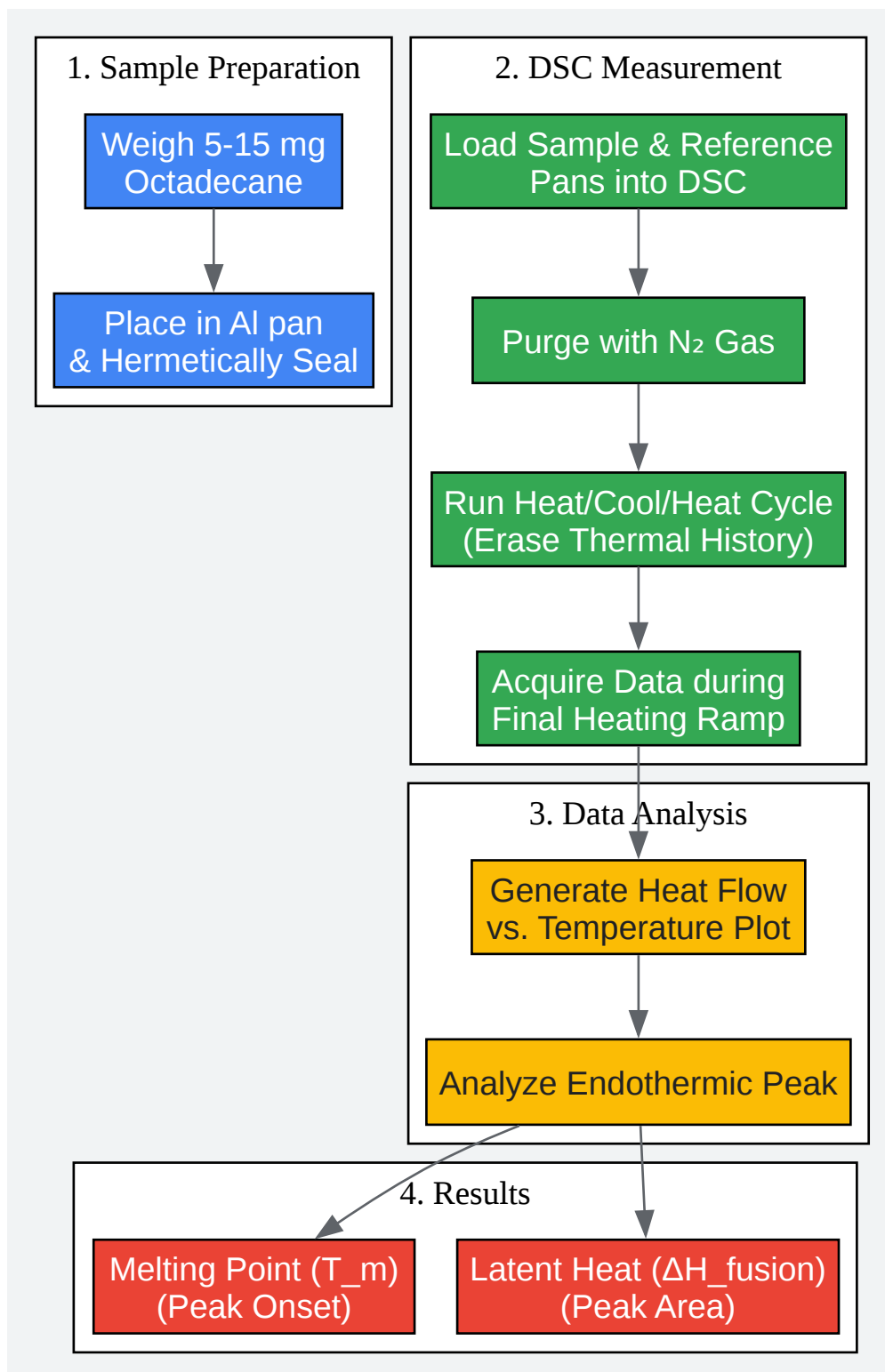
### Logical Relationship Diagram



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Caption: Logical classification and key properties of **Octadecane**.

## Experimental Workflow: DSC Analysis



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Caption: Workflow for determining thermal properties of **Octadecane** via DSC.



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